

# 2-Hydrazinoquinoline: A Technical Guide to its Solubility and Stability

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## Compound of Interest

Compound Name: **2-Hydrazinoquinoline**

Cat. No.: **B107646**

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## Abstract

**2-Hydrazinoquinoline** is a heterocyclic compound of significant interest in pharmaceutical research and development, primarily utilized as a derivatization agent in bioanalytical chemistry.<sup>[1]</sup> Its efficacy and reliability in these applications are intrinsically linked to its physicochemical properties, notably its solubility in various solvent systems and its stability under diverse environmental conditions. This technical guide provides a comprehensive overview of the solubility and stability of **2-Hydrazinoquinoline**, offering detailed experimental protocols for their evaluation and presenting data in a structured format to aid researchers.

## Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>3</sub>	[2]
Molecular Weight	159.19 g/mol	[2]
Melting Point	142-145 °C	[3]
pKa (Predicted)	5.41 ± 0.20	[4]
Appearance	Light yellow to brown powder/crystal	[4]

# Solubility Profile

The solubility of a compound is a critical determinant of its suitability for various applications, from reaction chemistry to formulation development. Currently, published quantitative solubility data for **2-Hydrazinoquinoline** is limited. Multiple sources qualitatively describe it as being soluble in methanol.<sup>[4][5]</sup> To facilitate further research, this section outlines a comprehensive protocol for determining its solubility in a range of pharmaceutically relevant solvents and provides illustrative data in a structured format.

## Illustrative Solubility Data

The following table presents a template for quantitative solubility data of **2-Hydrazinoquinoline**. The values provided are for illustrative purposes and should be determined experimentally.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method
Water (pH 7.4)	25	[Experimental Value]	[Experimental Value]	Shake-Flask
0.1 M HCl (pH 1.2)	25	[Experimental Value]	[Experimental Value]	Shake-Flask
PBS (pH 7.4)	25	[Experimental Value]	[Experimental Value]	Shake-Flask
Methanol	25	[Experimental Value]	[Experimental Value]	Shake-Flask
Ethanol	25	[Experimental Value]	[Experimental Value]	Shake-Flask
Dimethyl Sulfoxide (DMSO)	25	[Experimental Value]	[Experimental Value]	Shake-Flask
Acetonitrile	25	[Experimental Value]	[Experimental Value]	Shake-Flask

# Experimental Protocol for Aqueous Solubility Determination (Shake-Flask Method)

This protocol is adapted from standard pharmaceutical guidelines for determining equilibrium solubility.<sup>[6]</sup>

Objective: To determine the equilibrium solubility of **2-Hydrazinoquinoline** in aqueous media at a controlled temperature.

## Materials:

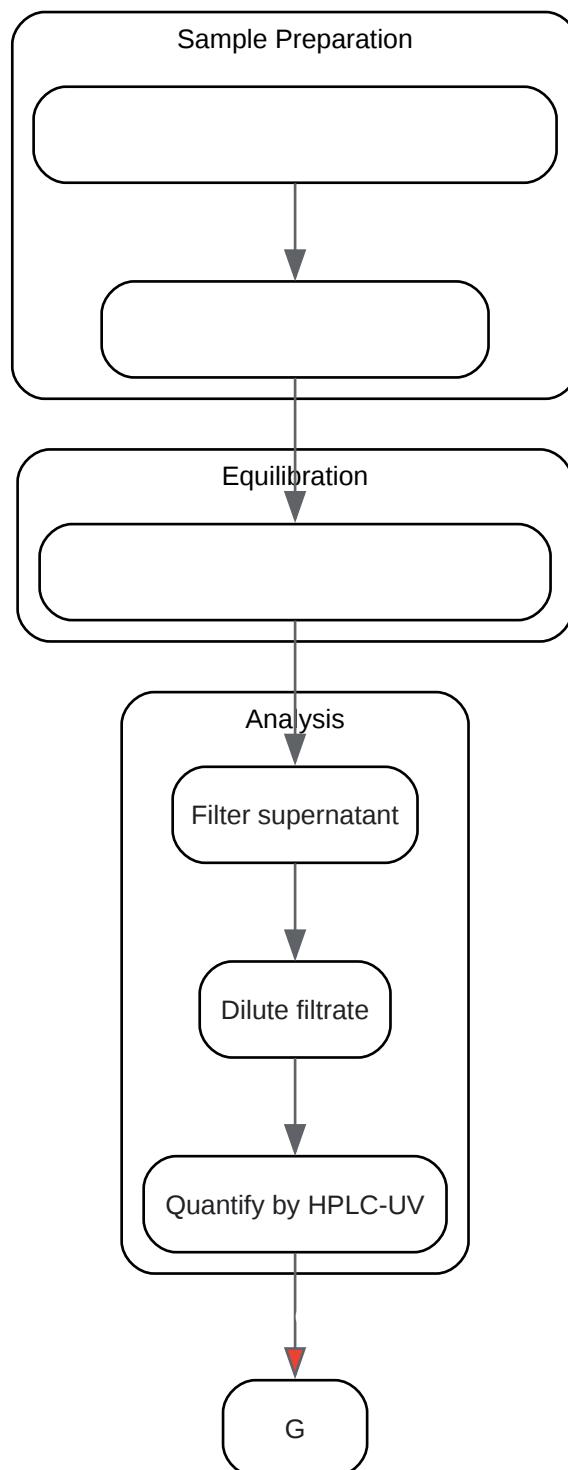
- **2-Hydrazinoquinoline**
- Purified water (or buffer of desired pH)
- Glass vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (0.45 µm)
- HPLC system with UV detector
- Volumetric flasks and pipettes

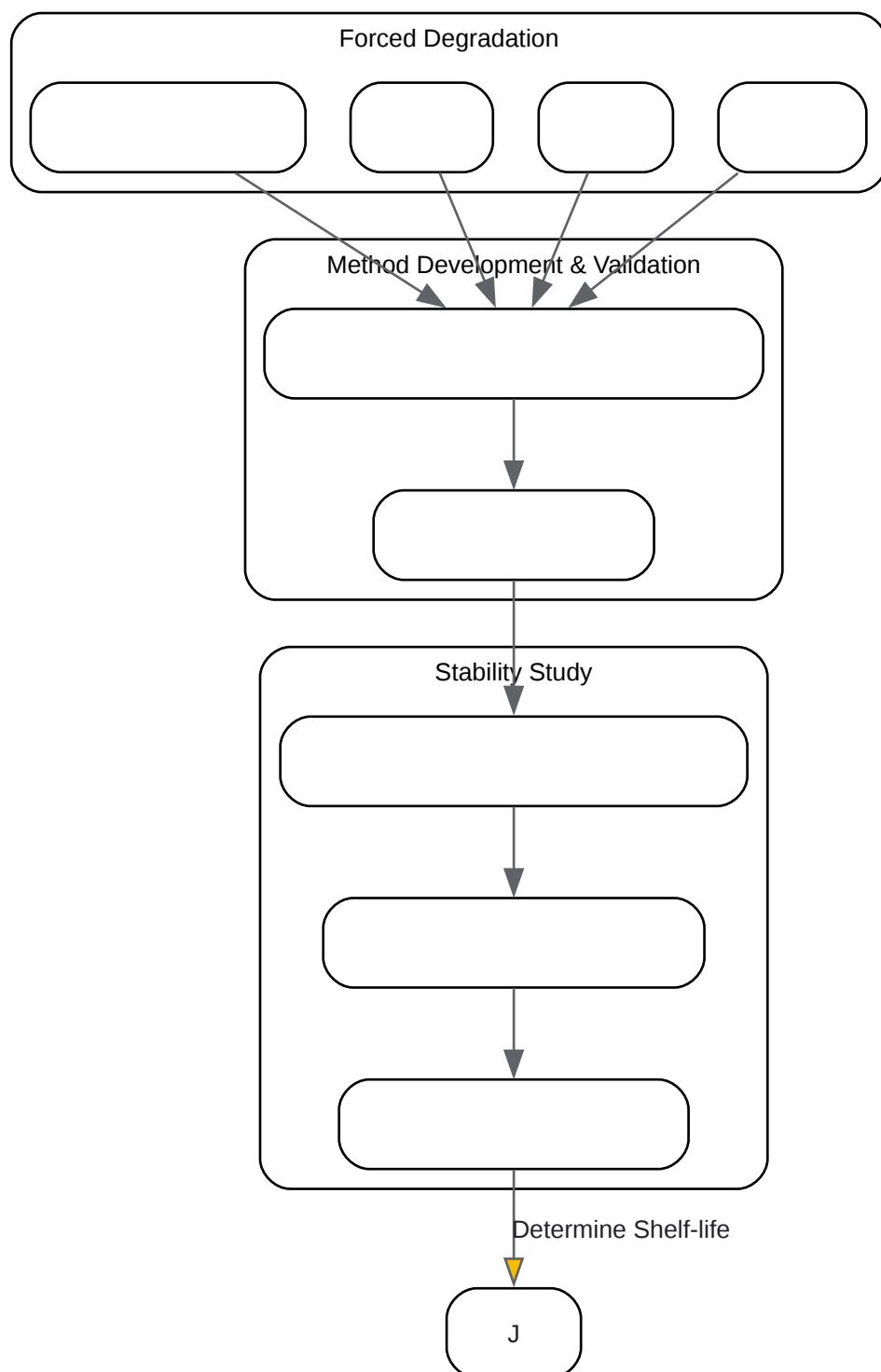
## Procedure:

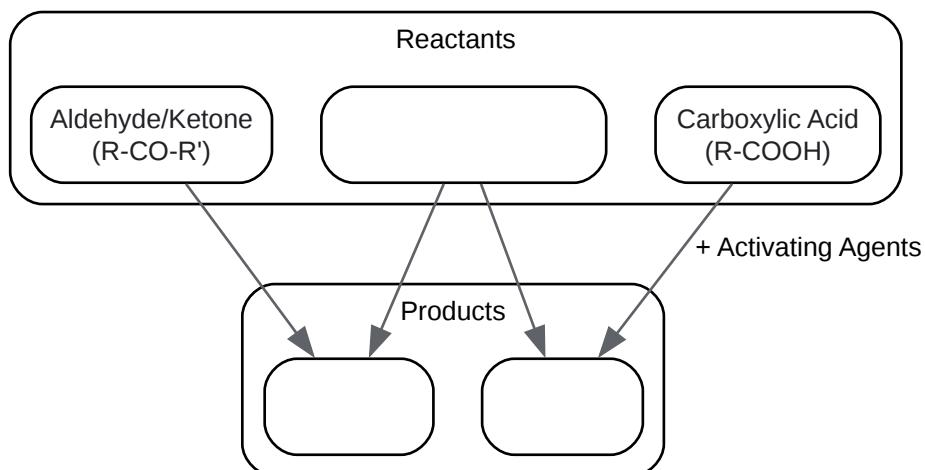
- Add an excess amount of **2-Hydrazinoquinoline** to a series of glass vials. The excess solid should be visually apparent.
- Add a known volume of the desired aqueous medium (e.g., purified water, 0.1 M HCl, PBS pH 7.4) to each vial.
- Securely cap the vials and place them in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).

- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand to let the excess solid settle.
- Carefully withdraw a sample from the supernatant and filter it through a 0.45 µm syringe filter to remove any undissolved solid.
- Dilute the filtrate with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **2-Hydrazinoquinoline** in the diluted filtrate using a validated HPLC-UV method.
- Calculate the solubility based on the concentration and the dilution factor.

Diagram of Solubility Determination Workflow:







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